

How to improve the pot life of Ajicure PN 23 epoxy systems

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Compound of Interest

Compound Name: Ajicure PN 23

Cat. No.: B1179949

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Technical Support Center: Ajicure® PN-23 Epoxy Systems

Welcome to the technical support center for Ajicure® PN-23 epoxy systems. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions to optimize your experimental outcomes.

Troubleshooting Guide

This guide addresses specific issues that may arise during the use of Ajicure® PN-23 and provides actionable solutions.

Question: My epoxy system is curing too quickly, and the pot life is significantly shorter than expected. What are the possible causes and how can I resolve this?

Answer:

A shorter than expected pot life with Ajicure® PN-23 systems can be attributed to several factors, primarily related to temperature and formulation.

Possible Causes:

- **Elevated Storage or Ambient Temperature:** Ajicure® PN-23 is a latent curing agent, but its latency is temperature-dependent.[1][2] Higher temperatures can initiate the curing reaction prematurely.[1][2]
- **Incorrect Dosage:** Using a higher concentration of Ajicure® PN-23 than recommended can lead to a faster reaction rate.[3]
- **Presence of Accelerators:** The formulation may inadvertently contain other substances that act as accelerators.
- **Shear Forces During Mixing:** High-shear mixing can generate localized heat, accelerating the curing process.[4]

Solutions:

- **Temperature Control:** Store Ajicure® PN-23 and the epoxy resin in a cool, dark place as recommended.[5] During formulation, work in a temperature-controlled environment to prevent premature activation.[1][2]
- **Optimize Dosage:** The recommended dosage for Ajicure® PN-23 as a hardener is typically 15-25 phr (parts per hundred resin) and 1-5 phr as an accelerator with a liquid epoxy resin (EEW 190).[3] Adhere to the recommended dosage range.
- **Formulation Review:** Carefully review all components of your epoxy system to ensure there are no unintended accelerators.
- **Mixing Procedure:** Use low-shear mixing methods to prevent heat generation. If a high-shear mixer is necessary, keep the mixing time to a minimum (e.g., 15-20 minutes for dry blending).[6]

Question: The epoxy system is not curing or is curing incompletely, resulting in a tacky surface. What could be the problem?

Answer:

Incomplete curing is a common issue that can often be traced back to problems with the formulation or curing process.

Possible Causes:

- **Insufficient Curing Temperature or Time:** Ajicure® PN-23 requires thermal activation to initiate curing.[6] The specified temperature and time may not have been reached or maintained.
- **Incorrect Mixing Ratio:** An improper ratio of resin to hardener will result in an incomplete reaction.[7][8]
- **Inadequate Dispersion:** Poor dispersion of Ajicure® PN-23 particles within the resin can lead to localized areas of uncured material.[4]
- **Contamination:** The presence of moisture or other contaminants can interfere with the curing process.[7][9]

Solutions:

- **Verify Curing Schedule:** Ensure that the curing oven is properly calibrated and that the system is cured at the recommended temperature and for the specified duration. Typical curing conditions for Ajicure® PN-23 are 80-120°C for 30-60 minutes.[10]
- **Accurate Measurement:** Precisely weigh all components according to the formulation.
- **Proper Mixing:** Ensure Ajicure® PN-23 is homogeneously dispersed in the epoxy resin. For liquid epoxies, creating a dispersion in a solvent like acetone or MEK, followed by solvent removal, can improve dispersion.[6]
- **Maintain a Clean and Dry Environment:** Handle all materials in a clean, dry environment to prevent contamination.[5] It is recommended to mix Ajicure® with resin in a vacuum mixer to avoid moisture absorption.[4]

Frequently Asked Questions (FAQs)

Q1: What is the typical pot life of an epoxy system formulated with Ajicure® PN-23?

A1: Epoxy systems formulated with Ajicure® PN-23 exhibit a long pot life at ambient temperatures. For instance, a mixture with a liquid Bisphenol A epoxy resin can remain stable for a month or more at 40°C.[10] Some formulations have a pot life of over 60 days at 40°C.[4]

Q2: How does the particle size of Ajicure® PN-23 affect the pot life and curing properties?

A2: Ajicure® PN-23 typically has an average particle size of 8-12 µm.[6] A finer, micronized version, PN-23J, is also available and offers a faster curing speed due to its increased surface area.[6] While this can enhance reactivity, it may also slightly reduce the pot life compared to the standard grade.

Q3: Can Ajicure® PN-23 be used in combination with other curing agents?

A3: Yes, Ajicure® PN-23 is often used as a curing accelerator for dicyandiamide (DICY) or organic acid anhydride systems.[10] When used as an accelerator (0.5 to 5 phr), it does not adversely affect the latency of the system and can help in achieving a cure at lower temperatures and in a shorter time.[10]

Q4: What is the activation temperature of Ajicure® PN-23?

A4: Ajicure® PN-23 is a latent curing agent that becomes highly reactive when heated.[6] The activation temperature is around 90°C.[6]

Data Presentation

Table 1: Properties of Ajicure® PN-23

Property	Value	Reference
Appearance	Pale yellow to white powder	[6]
Average Particle Size	8-12 µm	[6]
Softening Point	100-105°C or 110-120°C	[6]
Recommended Dosage (Hardener)	15-25 phr	[3]
Recommended Dosage (Accelerator)	1-5 phr	[3]
Storage Stability (Pot Life)	>30 days at 40°C	[6][10]

Table 2: Comparative Performance of Ajicure® Curing Agents

Property	Ajicure® PN-23	Ajicure® MY-24	Reference
Cure Temperature	80°C	100°C	[11]
Cure Time	30 min	60 min	[11]
Pot Life at 40°C	1 month	3 months	[4]
Glass Transition Temperature (Tg)	140°C	100°C	[4][11]
Appearance of Cured Product	Brown without luster	Pale yellow, clear with luster	[4][11]

Experimental Protocols

Protocol 1: Determination of Pot Life

Objective: To determine the working life of an epoxy formulation containing Ajicure® PN-23 at a specified temperature.

Materials:

- Liquid Bisphenol A (BPA) epoxy resin (EEW ~190)
- Ajicure® PN-23
- Rotational viscometer
- Controlled temperature water bath or oven (40°C)
- Mixing container and stirrer

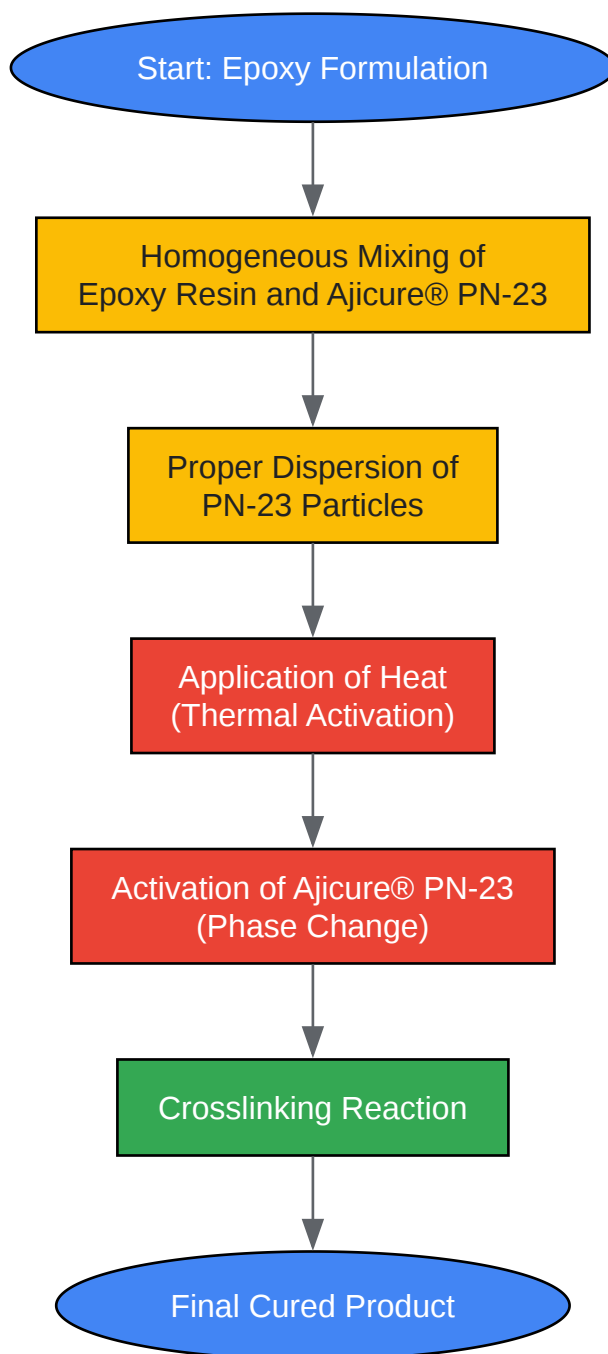
Methodology:

- Formulation Preparation:
 - Accurately weigh the epoxy resin and Ajicure® PN-23 in the desired ratio (e.g., 20 phr of PN-23).

- Thoroughly mix the components at room temperature until a homogeneous dispersion is achieved.[\[11\]](#)
- Initial Viscosity Measurement:
 - Immediately after mixing, measure the initial viscosity of the formulation at 40°C using a rotational viscometer.[\[11\]](#)
- Storage and Monitoring:
 - Place the formulation in a controlled environment at 40°C.[\[11\]](#)
 - Periodically measure the viscosity of the formulation at 40°C.
- Pot Life Determination:
 - The pot life is defined as the time taken for the initial viscosity to double.[\[11\]](#) Record this time.

Mandatory Visualization





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